

Technical Guide: Butane-1-Sulfinyl Chloride

Safety & Handling

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Compound of Interest

Compound Name: *butane-1-sulfinyl chloride*

CAS No.: 13455-88-4

Cat. No.: B6596700

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CAS: 5493-55-0 | Formula:

| Class: Alkanesulfinyl Chlorides

Executive Summary

This technical guide provides a comprehensive safety and handling protocol for **Butane-1-sulfinyl chloride** (also known as 1-butanefulfinyl chloride). Unlike its more stable oxidized analog (butane-1-sulfonyl chloride), this compound is a highly reactive electrophile used primarily as an intermediate for introducing the butylsulfinyl group in medicinal chemistry.

Critical Hazard Alert: This compound is moisture-sensitive and hydrolyzes rapidly to release hydrogen chloride (HCl) gas and butanesulfinic acid. It is a probable lachrymator and causes severe skin burns. All protocols must utilize anhydrous techniques (Schlenk or Glovebox).

Part 1: Chemical Identity & Physicochemical Properties

Distinction from Sulfonyl Chlorides: Researchers often confuse sulfinyl chlorides (

) with sulfonyl chlorides (

). **Butane-1-sulfinyl chloride** possesses a sulfur atom in the +4 oxidation state, making it significantly more susceptible to disproportionation and thermal decomposition than the +6 sulfonyl variant.

Property	Data / Characteristic	Note
Appearance	Colorless to pale yellow liquid	Yellowing indicates decomposition (disproportionation).
Boiling Point	~60–65 °C at 10 mmHg (Predicted)	Do not distill at atmospheric pressure. Thermal decomposition risk.
Density	~1.1 g/mL	Denser than water; sinks while reacting violently.
Solubility	Reacts with water/alcohols. Soluble in , THF, Toluene.	Use only anhydrous, non-protic solvents.
Reactivity Class	Acid Chloride (Sulfinic); Electrophile	Hard/Soft Acid Base (HSAB) theory: Sulfur is a soft electrophile.

Part 2: Hazard Identification (GHS Classification)

Note: Specific toxicological data (LD50) for this isomer is limited. The classification below is derived from Structure-Activity Relationships (SAR) of homologous alkanesulfinyl chlorides (e.g., methanesulfinyl chloride).

Core Hazards

- Signal Word: DANGER
- Skin Corrosion/Irritation (Category 1B): Causes severe skin burns and eye damage.^{[1][2]}
The lipophilic butyl chain facilitates rapid dermal penetration, delivering the corrosive chloride functionality deep into tissue.

- Serious Eye Damage (Category 1): Irreversible damage upon contact.
- Specific Target Organ Toxicity (Single Exposure): Respiratory tract irritation (due to HCl evolution).
- Lachrymator: High probability of inducing severe tearing and respiratory distress at low concentrations.

Precautionary Statements (condensed)

- P260: Do not breathe mist/vapors.[1][2][3][4][5]
- P280: Wear protective gloves/protective clothing/eye protection/face protection (See Section 4).[6]
- P303+P361+P353: IF ON SKIN: Take off immediately all contaminated clothing.[6] Rinse skin with water [or shower].[1][2][3][6][7]
- P310: Immediately call a POISON CENTER or doctor.

Part 3: Reactivity & Stability Mechanisms

The primary hazard of **butane-1-sulfinyl chloride** is its thermodynamic drive to hydrolyze. Understanding this mechanism is vital for predicting containment failures.

Hydrolysis Mechanism

Upon contact with moisture (atmospheric or bulk water), the sulfur atom undergoes nucleophilic attack.[8] Unlike carbon-based acid chlorides, the sulfur center is hypervalent-capable, leading to a rapid transition state and expulsion of HCl.

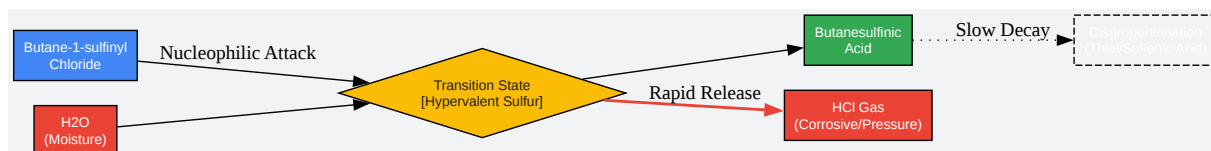
Reaction:

- Hazard: The release of HCl gas in a closed vessel can cause over-pressurization and rupture.
- Secondary Hazard: Butanesulfinic acid is unstable and can disproportionate into butanethiol and butanesulfonic acid, creating a complex mixture of foul-smelling and corrosive

byproducts.

Visualization: Hydrolysis Pathway

The following diagram illustrates the degradation pathway and the resulting hazards.



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Figure 1: Mechanistic pathway of hydrolysis.[8] Note the rapid evolution of HCl gas (Red), which poses the immediate pressure and inhalation hazard.

Part 4: Safe Handling & Storage Protocol

Personal Protective Equipment (PPE) Matrix

Standard nitrile gloves are insufficient for prolonged handling of sulfinyl chlorides due to the small molecular size and lipophilicity of the butyl chain.

Component	Recommendation	Rationale
Gloves (Primary)	Silver Shield® (Laminate)	Impermeable to small organosulfur molecules.
Gloves (Secondary)	5-8 mil Nitrile	Used over Laminate gloves for dexterity.
Respiratory	Fume Hood (Face Velocity >100 fpm)	Mandatory. Do not handle on open bench.
Eyes	Chemical Splash Goggles	Face shield recommended if handling >50 mL.

Handling Workflow (The "Dry" Standard)

To maintain reagent integrity and safety, use the following self-validating workflow.

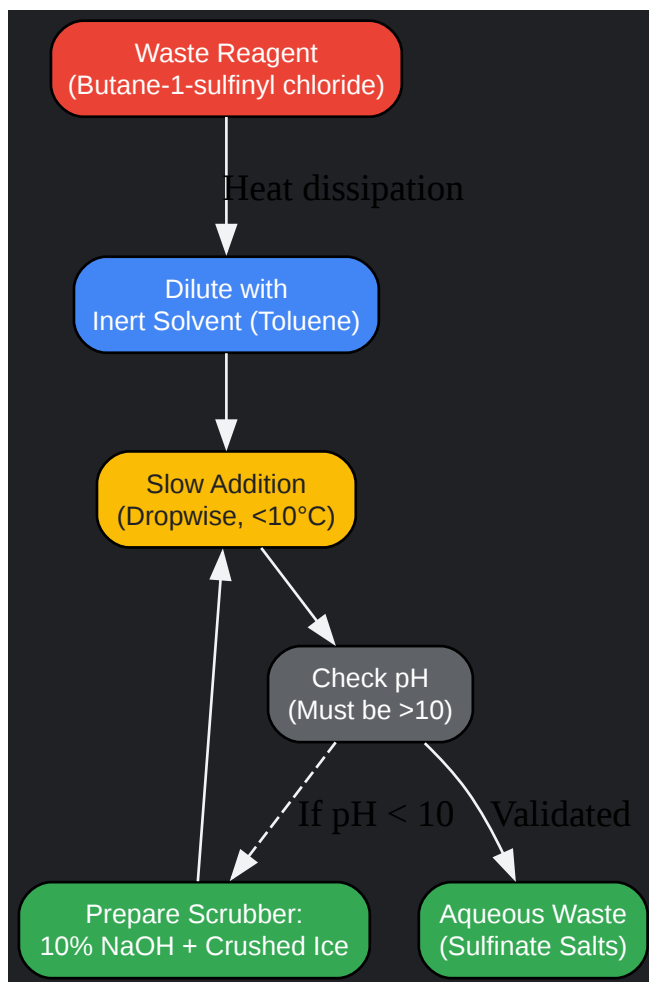
- Preparation: Glassware must be oven-dried (>120°C) for 2 hours and cooled under an Argon stream.
- Transfer: Never pour. Use a positive-pressure cannula transfer or a gas-tight syringe with a Luer-lock tip.
 - Validation: If the needle tip fumes upon withdrawal, the atmosphere is not sufficiently inert.
- Quenching: Never add water directly to the neat reagent. Dilute with dry toluene first, then add to a stirred solution of 10% NaOH/Ice to neutralize the generated HCl and solubilize the sulfinate as a salt.

Storage[1][3]

- Temperature: 2–8 °C (Refrigerate).
- Atmosphere: Argon or Nitrogen (Air-free).[8]
- Container: Tightly sealed glass with Teflon liner. Parafilm is useless against organic vapors; use electrical tape or a secondary containment jar with desiccant.

Visualization: Safe Quenching Workflow

This workflow prevents thermal runaway and HCl exposure during disposal.



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Figure 2: Step-by-step quenching protocol. Dilution prior to hydrolysis is critical to manage the exotherm.

Part 5: Emergency Response

Spills (Small Scale < 10 mL)

- Evacuate: Clear the immediate area. The lachrymatory effect will be immediate.
- Absorb: Do not use water. Cover with dry lime, sand, or soda ash () to neutralize the acid generated upon contact with ambient moisture.
- Disposal: Sweep up the solid (now containing neutralized salts) into a chemical waste container.

First Aid

- Inhalation: Move to fresh air immediately. If breathing is difficult, oxygen should be administered by trained personnel. Note: Pulmonary edema symptoms may be delayed 24-48 hours.
- Skin Contact: Immediate flushing with water is required, but beware of the heat of hydrolysis. Wipe off excess liquid with a dry cloth before flushing with copious water if possible, or flush with high volumes of water to dissipate heat rapidly.
- Eye Contact: Rinse for 15 minutes.[2] Do not pause to remove contact lenses initially; rinse over them, then remove if easy to do.[1][2][6]

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